

A Technical Guide to the Spectroscopic Characterization of 2-Bromothiazole-5-methanol

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Compound of Interest

Compound Name: 2-Bromothiazole-5-methanol

CAS No.: 687636-93-7

Cat. No.: B1277740

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Introduction

2-Bromothiazole-5-methanol is a heterocyclic compound of significant interest to researchers in medicinal chemistry and materials science. As a substituted thiazole, it serves as a versatile building block for the synthesis of more complex molecules with potential biological activity.^[1]^[2] Accurate structural elucidation and purity assessment are paramount for its effective use in drug development and other advanced applications. This guide provides an in-depth analysis of the expected spectroscopic data for **2-Bromothiazole-5-methanol** (CAS: 687636-93-7), offering a predictive framework for its characterization using Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS).

While a complete, publicly archived experimental dataset for this specific molecule is not readily available, this document leverages foundational spectroscopic principles and data from analogous structures to provide a robust, predictive guide for researchers. The methodologies

and interpretations presented herein are designed to serve as a self-validating system for scientists working with this compound.

Molecular Structure and Expected Spectroscopic Features

The core of our analysis is the molecular structure of **2-Bromothiazole-5-methanol**. The key functional groups—a brominated thiazole ring and a primary alcohol—will give rise to distinct and predictable signals in each spectroscopic technique.

Molecular Formula: C_4H_4BrNOS ^[3] Molecular Weight: 194.05 g/mol ^[3]

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Bromothiazole-5-methanol**, we anticipate specific signals in both 1H (proton) and ^{13}C (carbon) NMR spectra.

Predicted 1H NMR Spectrum

The proton NMR spectrum is expected to show three distinct signals corresponding to the three different proton environments in the molecule.

Table 1: Predicted 1H NMR Data for **2-Bromothiazole-5-methanol** (500 MHz, $CDCl_3$)

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale & Causality
~7.65	Singlet (s)	1H	H-4 (Thiazole ring)	The sole proton on the electron-deficient thiazole ring is expected to be significantly deshielded. Its chemical shift will be downfield from the protons of the parent 2-bromothiazole due to the influence of the adjacent hydroxymethyl group.
~4.80	Singlet (s)	2H	-CH ₂ -OH	Protons on a carbon adjacent to an oxygen atom are deshielded. The signal is expected to be a sharp singlet.
~2.50	Broad Singlet (br s)	1H	-OH	The chemical shift of hydroxyl protons is highly variable and depends on concentration, temperature, and solvent. A broad singlet is typical

due to hydrogen bonding and chemical exchange.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide critical information about the carbon skeleton. We predict four distinct signals.

Table 2: Predicted ^{13}C NMR Data for **2-Bromothiazole-5-methanol** (125 MHz, CDCl_3)

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale & Causality
~155	C-5 (Thiazole ring)	This carbon is attached to the electron-withdrawing nitrogen and the hydroxymethyl group, shifting it significantly downfield.
~143	C-2 (Thiazole ring)	The carbon atom bonded to the electronegative bromine and nitrogen atoms will be strongly deshielded. Data from similar thiazole structures support this assignment. [4] [5]
~125	C-4 (Thiazole ring)	This is the only carbon on the ring bonded to a hydrogen (CH), and its chemical shift is influenced by the surrounding heteroatoms.
~60	-CH ₂ -OH	Aliphatic carbons bonded to an oxygen atom typically appear in this region of the spectrum.

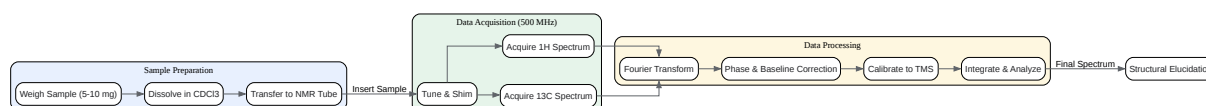
Experimental Protocol for NMR Data Acquisition

This protocol outlines a standard procedure for acquiring high-quality NMR spectra for a sample like **2-Bromothiazole-5-methanol**.

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of the purified compound.
 - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a clean, dry NMR tube. The choice of solvent is critical; CDCl_3 is a common starting point for its good solubilizing power and minimal signal overlap.
 - Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 500 MHz) for better signal dispersion and resolution.^[6]
 - Tune and shim the instrument to ensure a homogeneous magnetic field, which is essential for sharp, well-defined peaks.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans (e.g., 16 or 32) should be averaged to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Use a proton-decoupled pulse sequence to obtain a spectrum with singlets for each unique carbon. A larger number of scans will be required due to the low natural abundance of the ^{13}C isotope.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Perform phase and baseline corrections.

- Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
- Integrate the peaks in the ^1H spectrum to determine the relative proton ratios.

NMR Workflow Diagram



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Caption: Standard workflow for NMR-based structural elucidation.

Part 2: Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is an essential technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted FTIR Absorption Bands

The FTIR spectrum of **2-Bromothiazole-5-methanol** is expected to be dominated by absorptions from the O-H and C-O bonds of the alcohol and vibrations from the thiazole ring.

Table 3: Predicted FTIR Data for **2-Bromothiazole-5-methanol**

Predicted Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group	Rationale & Causality
3400 - 3200	Strong, Broad	O-H Stretch	Alcohol (-OH)	The broadness of this peak is a hallmark of hydrogen bonding between alcohol molecules in the solid or neat liquid state.[7]
3100 - 3000	Weak-Medium	C-H Stretch	Aromatic (Thiazole)	Stretching vibrations of the C-H bond on the thiazole ring.
2950 - 2850	Medium	C-H Stretch	Aliphatic (-CH ₂)	Symmetric and asymmetric stretching of the C-H bonds in the methylene group.
~1600 & ~1450	Medium	C=N & C=C Stretch	Thiazole Ring	Ring stretching vibrations are characteristic of aromatic and heteroaromatic systems.[8]
1050 - 1000	Strong	C-O Stretch	Primary Alcohol	The C-O stretching vibration in primary alcohols is typically strong and appears in this region.

~700	Medium-Strong	C-Br Stretch	Bromo-group	The carbon-bromine bond vibration is expected in the fingerprint region.
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Experimental Protocol for FTIR Data Acquisition

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Record a background spectrum of the empty ATR setup. This is a critical step to subtract atmospheric (CO₂, H₂O) and instrument-related absorptions.
 - Place a small amount of the solid **2-Bromothiazole-5-methanol** sample directly onto the ATR crystal.
 - Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Collect the sample spectrum. Typically, 32 or 64 scans are co-added to improve the signal-to-noise ratio.
 - The data is usually collected over a range of 4000 to 400 cm⁻¹.
- Data Processing:
 - The software automatically ratios the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.
 - Perform baseline correction if necessary.

- Use peak-picking tools to identify the wavenumbers of key absorption bands.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound and can reveal structural details through the analysis of fragmentation patterns.

Predicted Mass Spectrum (Electron Ionization - EI)

Under EI conditions, we expect to see the molecular ion peak and several characteristic fragment ions. The presence of bromine is readily identified by a characteristic M+2 peak.

Table 4: Predicted Key Ions in the EI Mass Spectrum of **2-Bromothiazole-5-methanol**

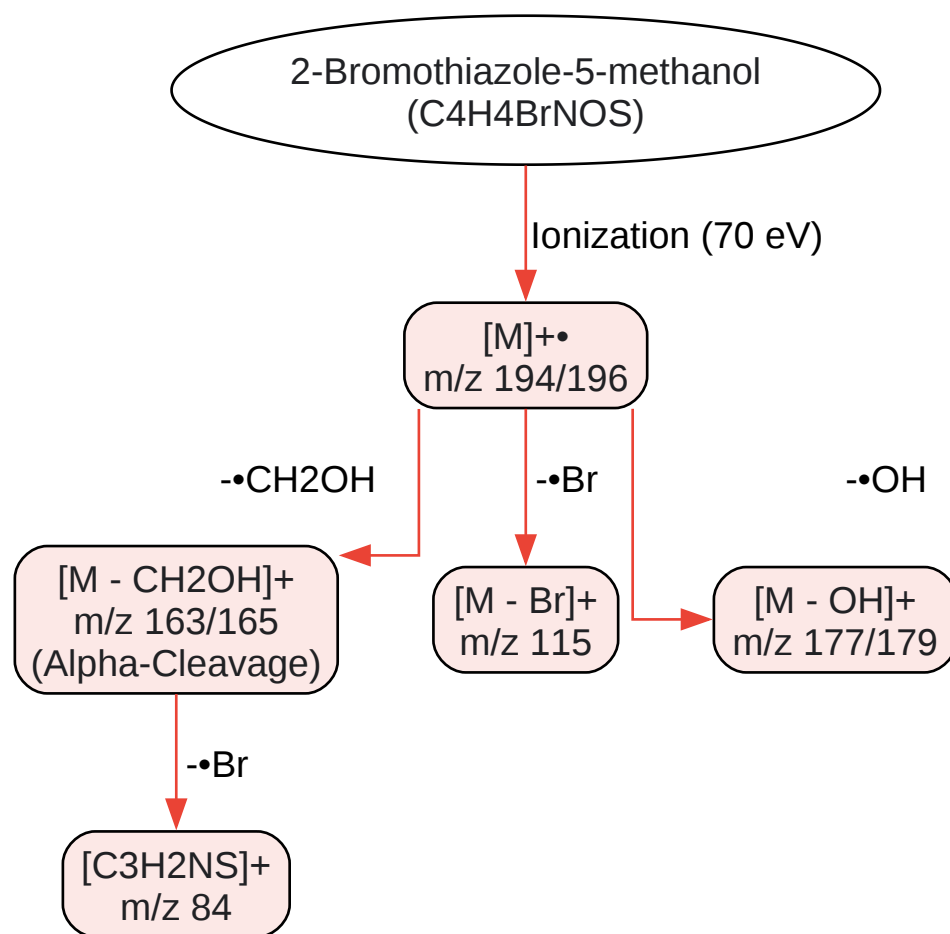
m/z Value	Ion	Rationale & Causality
194 / 196	$[M]^+$	Molecular Ion Peak: The presence of a near 1:1 ratio for these two peaks is the definitive signature of a single bromine atom (isotopes ^{79}Br and ^{81}Br). [9]
177 / 179	$[M - \text{OH}]^+$	Loss of the hydroxyl radical is a common fragmentation pathway for alcohols.
163 / 165	$[M - \text{CH}_2\text{OH}]^+$	Alpha-cleavage: Cleavage of the bond between the thiazole ring and the hydroxymethyl group, resulting in the 2-bromothiazole radical cation. This is a very common and indicative fragmentation for primary alcohols. [10] [11]
115	$[M - \text{Br}]^+$	Loss of the bromine atom from the molecular ion.
84	$[\text{C}_3\text{H}_2\text{NS}]^+$	Loss of bromine from the $[M - \text{CH}_2\text{OH}]^+$ fragment.

Experimental Protocol for MS Data Acquisition

- Sample Introduction:
 - Dissolve a small amount of the sample in a volatile solvent (e.g., methanol or acetonitrile).
 - Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS) for separation prior to analysis.
- Ionization:

- Utilize Electron Ionization (EI) at a standard energy of 70 eV to induce fragmentation and generate a characteristic mass spectrum.
- Mass Analysis:
 - Scan a mass range appropriate for the compound (e.g., m/z 40-300) using a mass analyzer such as a quadrupole or time-of-flight (TOF).
- Data Analysis:
 - Identify the molecular ion peak ($[M]^+$) and its isotopic pattern ($M+2$) to confirm the molecular weight and the presence of bromine.
 - Analyze the major fragment ions to corroborate the proposed structure. Compare the observed fragmentation pattern with known pathways for alcohols and halogenated compounds.^[12]

Mass Spectrometry Fragmentation Workflow



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Caption: Predicted major fragmentation pathways for **2-Bromothiazole-5-methanol** in EI-MS.

Conclusion

This technical guide provides a comprehensive, predictive framework for the spectroscopic characterization of **2-Bromothiazole-5-methanol**. By combining foundational principles with data from analogous structures, researchers can confidently acquire and interpret 1H NMR, ^{13}C NMR, FTIR, and MS data. The protocols and expected spectral features outlined herein serve as a robust starting point for any scientist working on the synthesis, purification, or application of this important chemical building block, ensuring high standards of scientific integrity and facilitating downstream research and development.

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